

Safe Disposal of NCGC00138783 TFA: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NCGC00138783 TFA

Cat. No.: B10856936

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This document provides essential safety and logistical information for the proper disposal of **NCGC00138783 TFA**, a selective inhibitor of the CD47/SIRP α axis. As a trifluoroacetic acid (TFA) salt, this compound requires specific handling and disposal procedures to ensure laboratory safety and environmental protection. Adherence to these guidelines is critical for researchers, scientists, and drug development professionals.

Core Safety and Handling Summary

NCGC00138783 TFA is a salt of trifluoroacetic acid, a strong corrosive acid. The disposal procedures for this compound are therefore governed by the hazardous nature of TFA. All waste containing this compound, including pure substance, solutions, and contaminated materials, must be treated as hazardous chemical waste.

Parameter	Guideline	Source
Waste Classification	Hazardous Waste	[1][2][3]
Container Type	Sturdy, sealed glass or plastic container	[1][3]
Incompatible Materials	Alkalines, oxidizers, reducing agents, hydrides, and metals	[1][2]
Drain Disposal	Strictly prohibited	[1]
Contaminated Materials	Dispose of as hazardous waste (e.g., pipette tips, gloves)	[2]
Spill Cleanup	Use inert absorbent material; manage as hazardous waste	[3]

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the mandatory steps for the safe disposal of **NCGC00138783 TFA** waste.

1. Personal Protective Equipment (PPE) and Preparation:

- Before handling any waste, ensure appropriate PPE is worn, including a lab coat, chemical safety glasses or goggles, and chemical-resistant gloves.[3][4] Double gloving is recommended.[2]
- Conduct all waste handling procedures within a certified chemical fume hood to avoid inhalation of any vapors.[1]
- Prepare a designated hazardous waste container. The container must be in good condition, compatible with acidic and potentially organic solvent waste (borosilicate glass or a suitable plastic), and have a secure, tight-fitting lid.[1][3]

2. Waste Collection and Segregation:

- Carefully transfer all waste containing **NCGC00138783 TFA** into the designated hazardous waste container. This includes unused stock solutions, experimental residues, and the final rinsates from cleaning contaminated glassware.
- Do not mix this waste with incompatible materials such as bases, strong oxidizing agents, or hydrides.[\[1\]](#)[\[2\]](#)
- Solid waste, such as contaminated pipette tips, weighing paper, and gloves, should be collected in a separate, clearly labeled hazardous waste bag or container.[\[2\]](#)

3. Labeling and Storage:

- Label the hazardous waste container clearly and accurately. The label must include the words "Hazardous Waste," the full chemical name "**NCGC00138783 TFA**," and any other components of the waste mixture (e.g., DMSO, water).[\[3\]](#) Do not use abbreviations.[\[3\]](#)
- Store the sealed waste container in a designated satellite accumulation area, away from incompatible chemicals.[\[3\]](#) This area should be in a cool, dry, and well-ventilated location.[\[5\]](#)

4. Disposal Request and Pickup:

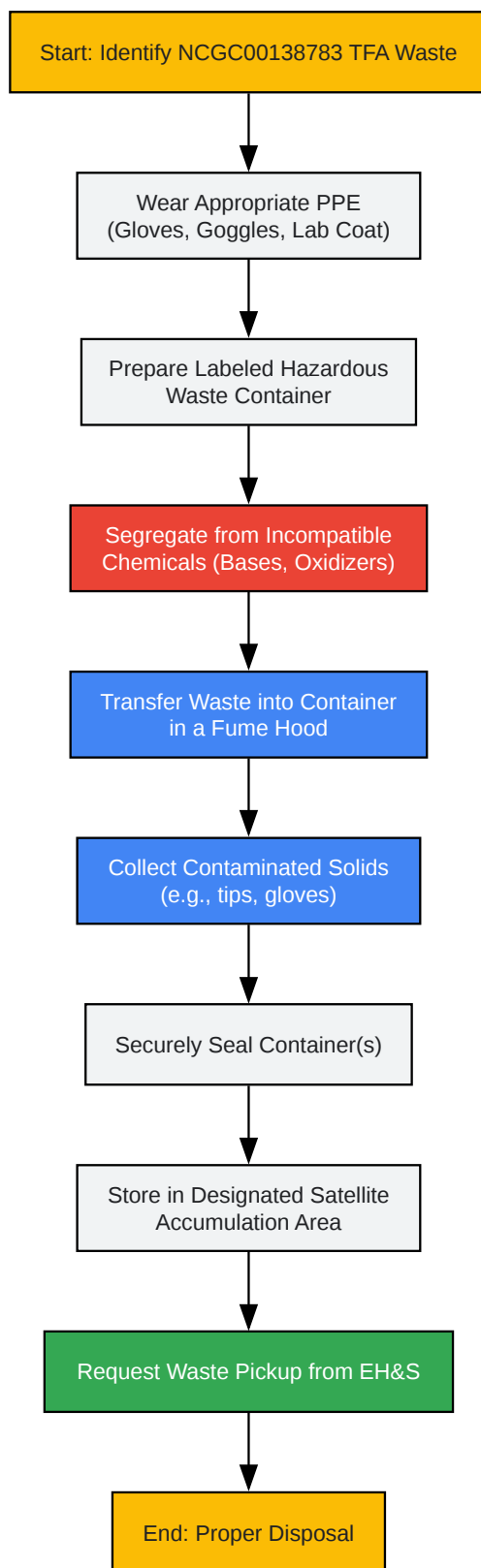
- Once the waste container is nearly full (approximately 80% capacity), arrange for its disposal through your institution's Environmental Health & Safety (EH&S) department or a licensed chemical waste disposal contractor.[\[1\]](#)[\[3\]](#)
- Follow your institution's specific procedures for requesting a chemical waste pickup.[\[1\]](#)

5. Spill Management:

- In the event of a small spill (<50 mL) inside a chemical fume hood, absorb the material with an inert absorbent such as vermiculite or sand.[\[3\]](#)
- Collect the absorbent material and place it in a sealed, labeled hazardous waste container.
- For larger spills or any spill outside of a fume hood, evacuate the area, alert others, and contact your institution's emergency response team or EH&S immediately.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **NCGC00138783 TFA**.



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Caption: Workflow for the safe disposal of **NCGC00138783 TFA** waste.

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- To cite this document: BenchChem. [Safe Disposal of NCGC00138783 TFA: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10856936#ncgc00138783-tfa-proper-disposal-procedures>]

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